

Application Note: Mass Spectrometry Analysis of Peptides Containing 3,4-Difluorophenylglycine

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Compound of Interest

Compound Name: **3,4-Difluorophenylglycine**

Cat. No.: **B1302394**

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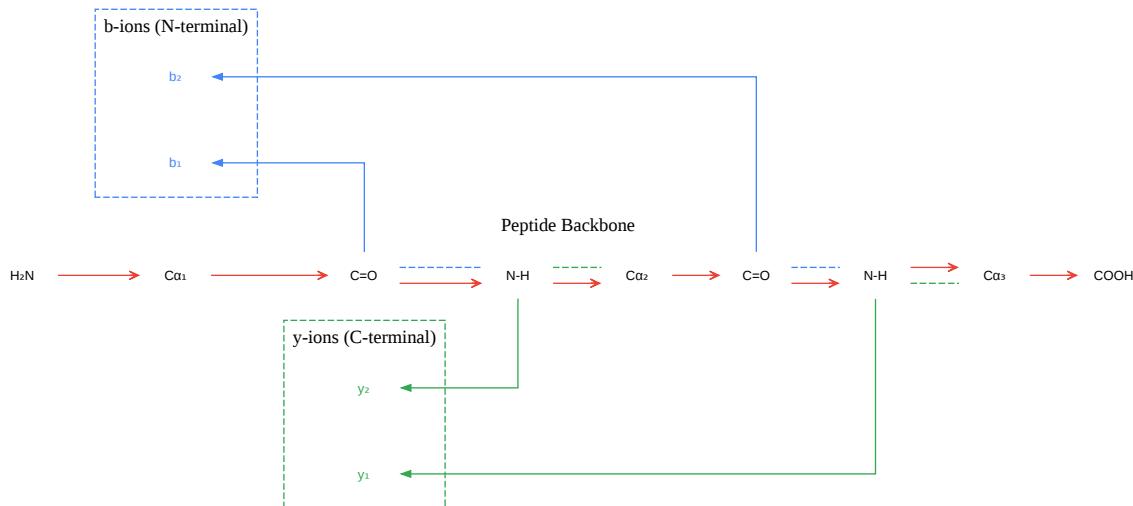
For Researchers, Scientists, and Drug Development Professionals

Introduction

The incorporation of non-proteinogenic amino acids, such as **3,4-Difluorophenylglycine** (dfF), into peptide sequences is a powerful strategy in drug discovery and development. The fluorine atoms can significantly alter the peptide's conformational properties, metabolic stability, and binding affinity to target proteins. Consequently, robust analytical methods for the characterization of these modified peptides are crucial. This application note provides a detailed protocol for the analysis of peptides containing **3,4-Difluorophenylglycine** using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The methodologies described herein are intended to serve as a comprehensive guide for researchers in academia and the pharmaceutical industry.

Experimental Workflow Overview

The general workflow for the analysis of peptides containing **3,4-Difluorophenylglycine** involves sample preparation, LC-MS/MS analysis, and data interpretation. A schematic of this process is depicted below.



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